

An In-Depth Technical Guide to Cetyl Lactate: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Cetyl lactate

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Introduction

Cetyl lactate, the ester of cetyl alcohol and lactic acid, is a multifunctional ingredient with significant applications in the pharmaceutical, cosmetic, and personal care industries. Its unique combination of emollient, moisturizing, and penetration-enhancing properties makes it a valuable component in a wide range of topical formulations. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and functional applications of **cetyl lactate**, with a focus on experimental methodologies and quantitative data.

Chemical Structure and Identification

Cetyl lactate is chemically known as hexadecyl 2-hydroxypropanoate. It consists of a C16 alkyl chain (from cetyl alcohol) esterified with the carboxylic acid group of lactic acid.

Identifier	Value
IUPAC Name	hexadecyl 2-hydroxypropanoate[1]
CAS Number	35274-05-6[2]
Molecular Formula	C ₁₉ H ₃₈ O ₃ [2]
SMILES	CCCCCCCCCCCCCCCCOC(=O)C(C)O[1]
InChI Key	WUKXMJJCZWYUIRZ-UHFFFAOYSA-N[1]
Synonyms	n-hexadecyl lactate, Ceraphyl 28, Hexadecyl lactate[3][4]

Physicochemical Properties

Cetyl lactate is a white, waxy solid at room temperature with a faint, fatty, butter-like odor.[1][5] Its properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	314.5 g/mol	[1][3]
Melting Point	35.00 to 44.00 °C	[5]
Boiling Point	353.00 to 354.00 °C @ 760.00 mm Hg	[5]
Solubility	Practically insoluble in water; Soluble in ethanol and ether.	[1][6]
Specific Gravity	0.89300 to 0.90500 @ 28.00 °C	[5]
Acid Value	max. 3.00 KOH/g	[5]
Saponification Value	174.00 to 189.00	[5]
logP (o/w)	6.69	[5]

Synthesis of Cetyl Lactate

Cetyl lactate is primarily synthesized through the esterification of cetyl alcohol with lactic acid. This reaction can be carried out via direct esterification or transesterification.

Experimental Protocol: Direct Esterification

This method involves the direct reaction of cetyl alcohol and lactic acid, typically in the presence of an acid catalyst.

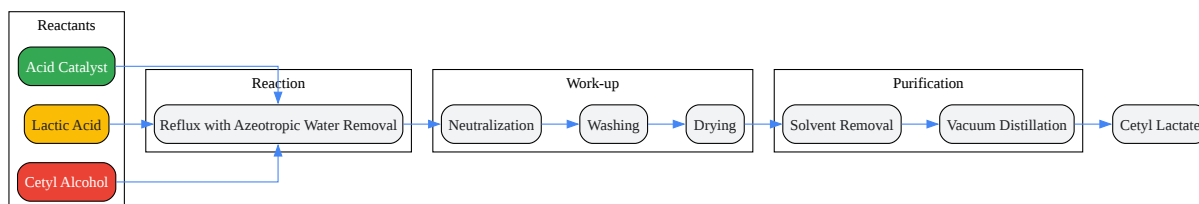
Materials:

- Cetyl alcohol
- Lactic acid (typically an 88-92% solution)
- Acid catalyst (e.g., p-toluenesulfonic acid or sulfuric acid)
- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)

Procedure:

- A mixture of cetyl alcohol, lactic acid, and an acid catalyst in toluene is refluxed.
- The water formed during the reaction is removed azeotropically using a Dean-Stark apparatus.
- The reaction is monitored for completion (e.g., by measuring the acid value of the reaction mixture).
- Upon completion, the mixture is cooled and washed with a sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.
- The organic layer is dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield crude **cetyl lactate**.

- The product can be further purified by distillation under reduced pressure.



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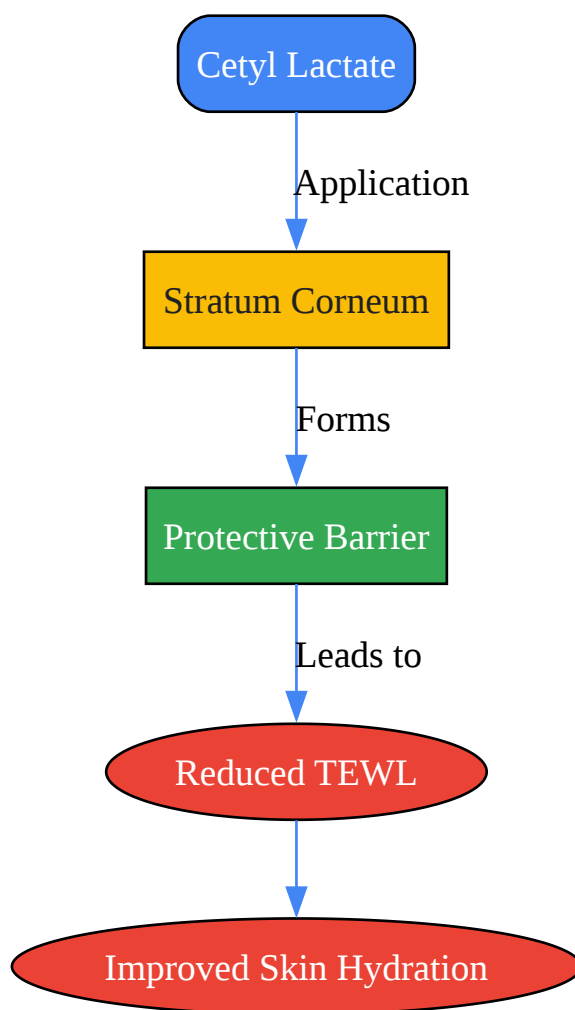
Direct Esterification Workflow for **Cetyl Lactate** Synthesis.

Functional Properties and Applications

Cetyl lactate's primary functions in formulations are as an emollient, skin-conditioning agent, and penetration enhancer.

Emollient and Skin-Conditioning Effects

As an emollient, **cetyl lactate** helps to soften and smooth the skin by forming a protective layer that reduces water loss.^[2] This property is attributed to its fatty alcohol chain, which provides lubricity and a silky feel to the skin and hair.^[6] The lactic acid moiety contributes to its moisturizing and mild exfoliating properties.^{[2][7]}



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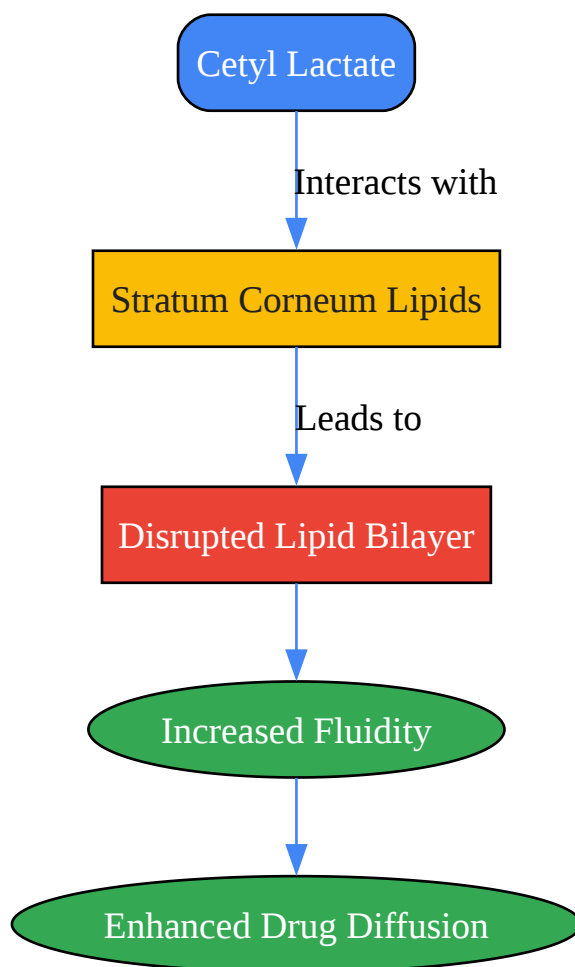
Mechanism of **Cetyl Lactate** as an Emollient.

Percutaneous Penetration Enhancement

Cetyl lactate has been shown to enhance the percutaneous absorption of active pharmaceutical ingredients (APIs). A study on the percutaneous absorption of indomethacin in rats demonstrated a significant increase in bioavailability when formulated with **cetyl lactate**. The bioavailability was approximately 2.2% for a 1% **cetyl lactate** solution and 6.8% for a 3% solution, compared to 0.04% for the control. The study concluded that **cetyl lactate** acts on the stratum corneum to enhance penetration.

The proposed mechanism for penetration enhancement by fatty acid esters like **cetyl lactate** involves the disruption of the highly ordered lipid structure of the stratum corneum, thereby

increasing the diffusion of the drug through the skin.



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Proposed Mechanism of Penetration Enhancement by **Cetyl Lactate**.

Experimental Methodologies for Property Determination

Determination of Melting Point (Cooling Curve Method)

Principle: The melting point of a waxy solid can be determined by observing the temperature plateau during a cooling cycle.

Procedure:

- A sample of **cetyl lactate** is melted in a test tube by placing it in a heated water bath.
- A thermometer is inserted into the molten sample.
- The test tube is removed from the heat source and allowed to cool.
- The temperature is recorded at regular intervals (e.g., every 30 seconds).
- A graph of temperature versus time is plotted. The plateau in the cooling curve indicates the melting point.

Determination of Saponification Value

Principle: The saponification value is the number of milligrams of potassium hydroxide (KOH) required to saponify one gram of the ester.

Procedure:

- A known weight of **cetyl lactate** is refluxed with a known excess of alcoholic KOH solution for a specified period (e.g., 30 minutes).
- The unreacted KOH is then titrated with a standardized solution of hydrochloric acid (HCl) using phenolphthalein as an indicator.
- A blank titration is performed without the **cetyl lactate** sample.
- The saponification value is calculated using the following formula: $\text{Saponification Value} = [(B - S) \times N \times 56.1] / W$ Where:
 - B = volume of HCl used in the blank titration (mL)
 - S = volume of HCl used in the sample titration (mL)
 - N = normality of the HCl solution
 - 56.1 = molecular weight of KOH
 - W = weight of the sample (g)

Safety and Toxicology

Cetyl lactate is generally considered safe for use in cosmetic and personal care products.[2] The Cosmetic Ingredient Review (CIR) Expert Panel concluded that lactic acid and its simple esters, including **cetyl lactate**, are safe for use in cosmetic products at concentrations up to 10% with a final formulation pH of 3.5 or greater. For salon products, they are considered safe at concentrations up to 30% with a pH of 3.0 or greater for brief, discontinuous use followed by thorough rinsing.[1] It is recommended to use sun protection with products containing alpha-hydroxy acids like **cetyl lactate**. [1]

Conclusion

Cetyl lactate is a versatile and valuable ingredient for researchers, scientists, and drug development professionals. Its well-defined chemical structure and physicochemical properties, combined with its proven efficacy as an emollient, skin-conditioning agent, and penetration enhancer, make it a key component in the formulation of advanced topical products. A thorough understanding of its synthesis and functional mechanisms, as outlined in this guide, is essential for its effective utilization in creating innovative and effective cosmetic and pharmaceutical formulations.

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